

Effective Labeling of Oligonucleotides with ATTO 700: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the effective labeling of oligonucleotides with the fluorescent dye **ATTO 700**. These guidelines are intended to assist researchers in achieving high-quality, reproducible results for various applications, including fluorescence in situ hybridization (FISH), single-molecule detection, and other advanced molecular biology techniques.

Introduction to ATTO 700

ATTO 700 is a high-performance fluorescent label belonging to a new generation of dyes. It is characterized by its strong absorption in the red region of the visible spectrum, high fluorescence quantum yield, and exceptional thermal and photostability.[1][2][3][4] As a zwitterionic and hydrophilic dye, **ATTO 700** is well-suited for labeling biomolecules in aqueous solutions.[3][4] Its fluorescence is efficiently excited in the 670-715 nm range, making it a suitable alternative for dyes like Cy5.5 and IRD 700.[1][5] A key feature of **ATTO 700** is that its fluorescence can be quenched by electron donors such as guanine, a property that can be leveraged in specific probe designs.[1][5]

The most common method for labeling oligonucleotides with **ATTO 700** is through the use of an N-hydroxysuccinimide (NHS) ester derivative.^[6] This reactive group readily couples with primary amino groups introduced onto the oligonucleotide, forming a stable amide bond.^[7]

Quantitative Data Summary

The following tables summarize the key quantitative properties of **ATTO 700** and recommended parameters for labeling reactions.

Table 1: Optical and Physical Properties of **ATTO 700**

Property	Value	Reference
Maximum Absorption (λ_{abs})	700 nm	[1][8]
Maximum Emission (λ_{em})	719 nm	[1]
Molar Extinction Coefficient (ϵ_{max})	120,000 M ⁻¹ cm ⁻¹	[1][8]
Fluorescence Quantum Yield (η)	25%	[8]
Fluorescence Lifetime (τ)	1.5 - 1.6 ns	[1][8]
Correction Factor (CF ₂₆₀) for DNA	0.26	[8]
Molecular Weight (NHS Ester)	~837 g/mol	[8]

Table 2: Recommended Reaction Parameters for **ATTO 700** Labeling

Parameter	Recommendation	Reference
Oligonucleotide Modification	5' or 3' Primary Amine (e.g., Amino-Modifier C6)	[2][9]
ATTO 700 Derivative	N-hydroxysuccinimide (NHS) ester	[6]
Molar Ratio (Dye:Oligo)	5:1 to 20:1 (start with 10:1)	[1]
Reaction Buffer	0.1 - 0.2 M Sodium Bicarbonate or Sodium Carbonate/Bicarbonate	[2][7]
Reaction pH	8.3 - 9.0	[2][7]
Solvent for Dye	Anhydrous Dimethyl Sulfoxide (DMSO)	[6]
Reaction Time	2 hours to overnight	
Reaction Temperature	Room Temperature (~25°C)	

Experimental Protocols

Protocol for Labeling Amino-Modified Oligonucleotides with ATTO 700 NHS Ester

This protocol describes the post-synthesis conjugation of **ATTO 700** NHS ester to an oligonucleotide modified with a primary amine.

Materials:

- Amino-modified oligonucleotide
- **ATTO 700** NHS ester
- Anhydrous Dimethyl Sulfoxide (DMSO)
- 0.2 M Sodium Bicarbonate buffer, pH 9.0

- Nuclease-free water
- Microcentrifuge tubes

Procedure:

- Prepare the Oligonucleotide Solution: Dissolve the amino-modified oligonucleotide in the 0.2 M sodium bicarbonate buffer to a final concentration of 1-5 mg/mL.
- Prepare the **ATTO 700** NHS Ester Stock Solution: Immediately before use, dissolve the **ATTO 700** NHS ester in anhydrous DMSO to a concentration of 10 mg/mL. It is critical to minimize moisture exposure as NHS esters are susceptible to hydrolysis.[\[2\]](#)
- Perform the Labeling Reaction: a. Add the appropriate volume of the **ATTO 700** NHS ester stock solution to the oligonucleotide solution to achieve the desired molar ratio (a 10:1 dye-to-oligo molar ratio is a good starting point).[\[1\]](#) b. Vortex the reaction mixture gently. c. Incubate the reaction for at least 2 hours at room temperature, protected from light. For convenience, the reaction can be left overnight.
- Purify the Labeled Oligonucleotide: Proceed to one of the purification protocols outlined in section 3.2.

Purification of ATTO 700-Labeled Oligonucleotides

Purification is a critical step to remove unconjugated dye and unlabeled oligonucleotides.[\[1\]](#)

Reverse-phase HPLC is a highly effective method for purifying labeled oligonucleotides, providing excellent resolution.[\[8\]](#)

Materials:

- C18 reverse-phase HPLC column
- Buffer A: 0.1 M Triethylammonium acetate (TEAA) in water
- Buffer B: Acetonitrile
- Lyophilizer or centrifugal evaporator

Procedure:

- Equilibrate the C18 column with a low percentage of Buffer B in Buffer A.
- Dilute the labeling reaction mixture with Buffer A and inject it onto the column.
- Elute the products using a linear gradient of increasing Buffer B concentration.
- Monitor the elution profile at 260 nm (for the oligonucleotide) and 700 nm (for **ATTO 700**). The labeled oligonucleotide will absorb at both wavelengths.
- Collect the fractions corresponding to the dual-absorbing peak.
- Lyophilize or evaporate the solvent from the collected fractions to obtain the purified, labeled oligonucleotide.

This method is useful for removing the majority of the free dye.

Materials:

- 3 M Sodium Acetate, pH 5.2
- 100% Ethanol (ice-cold)
- 70% Ethanol (ice-cold)

Procedure:

- To the labeling reaction mixture, add 1/10th volume of 3 M sodium acetate.
- Add 3 volumes of ice-cold 100% ethanol.
- Mix well and incubate at -20°C for at least 1 hour.
- Centrifuge at high speed (e.g., 14,000 x g) for 30 minutes at 4°C.
- Carefully decant the supernatant.
- Wash the pellet with ice-cold 70% ethanol and centrifuge again for 15 minutes.

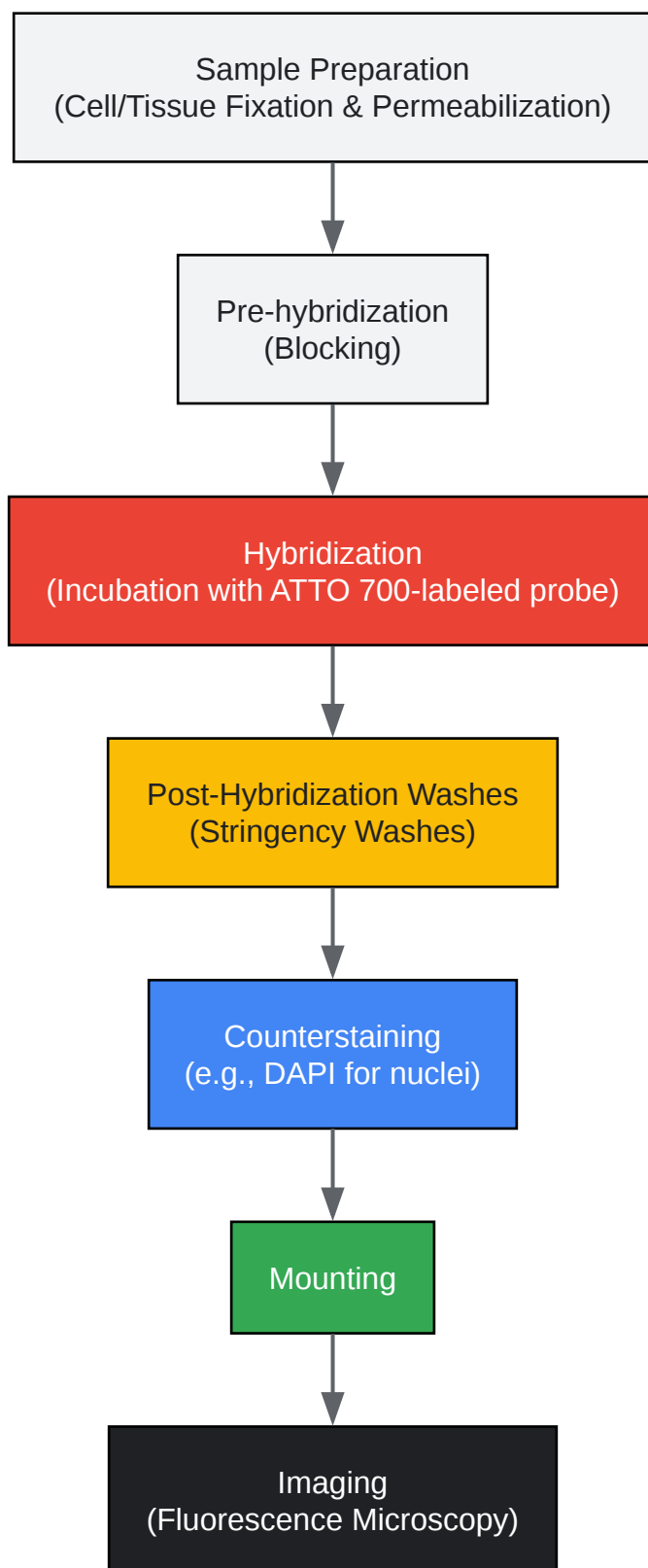
- Remove the supernatant and air-dry the pellet to remove any residual ethanol.
- Resuspend the purified labeled oligonucleotide in a suitable buffer or nuclease-free water.

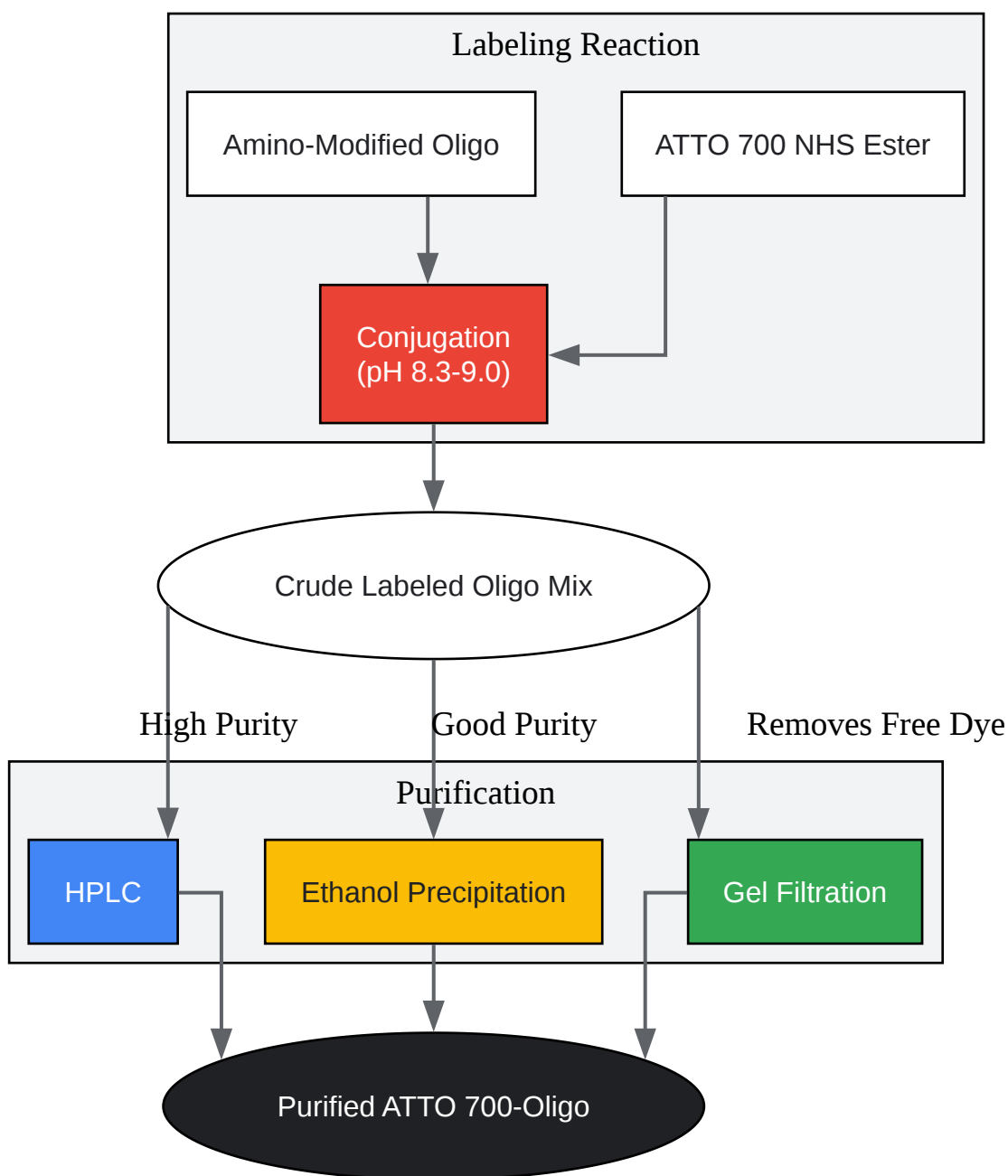
Application Example: Fluorescence In Situ Hybridization (FISH)

ATTO 700-labeled oligonucleotides are excellent probes for FISH applications due to their brightness and photostability.^[4]

Experimental Workflow for FISH

The following diagram illustrates a general workflow for a FISH experiment using an **ATTO 700**-labeled oligonucleotide probe.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. docs.aatbio.com](https://docs.aatbio.com) [docs.aatbio.com]
- [2. Generation of Inexpensive, Highly Labeled Probes for Fluorescence In Situ Hybridization \(FISH\) - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [3. oncology-and-cytogenetic-products.com](https://oncology-and-cytogenetic-products.com) [oncology-and-cytogenetic-products.com]
- [4. blog.biosearchtech.com](https://blog.biosearchtech.com) [blog.biosearchtech.com]
- [5. ATTO 700 Fluorescent Dye Oligonucleotide Labeling](https://biosyn.com) [biosyn.com]
- [6. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [7. download.arb-home.de](https://download.arb-home.de) [download.arb-home.de]
- [8. lifesciences.danaher.com](https://lifesciences.danaher.com) [lifesciences.danaher.com]
- [9. creative-bioarray.com](https://creative-bioarray.com) [creative-bioarray.com]
- To cite this document: BenchChem. [Effective Labeling of Oligonucleotides with ATTO 700: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557223/docs#effective-labeling-of-oligonucleotides-with-atto-700-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)